

Head-to-Head Comparison: Toldimfos Sodium and its Formulations in Veterinary Medicine

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Compound of Interest

Compound Name: Toldimfos sodium

Cat. No.: B046440

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In the realm of veterinary medicine, particularly concerning metabolic and nutritional disorders, phosphorus-containing compounds play a crucial role. This guide provides a comprehensive head-to-head comparison of **Toldimfos Sodium**, the active pharmaceutical ingredient, and its well-known formulation, Tonophosphan. It is imperative to clarify from the outset that Tonophosphan is a brand name for a veterinary product containing **Toldimfos Sodium** as its active ingredient.^{[1][2][3][4]} Therefore, a direct comparison is an evaluation of the active compound itself, which is then benchmarked against another phosphorus source, Sodium Acid Phosphate, based on available experimental data.

Chemical and Pharmacological Profile

Toldimfos sodium is the sodium salt of 4-dimethylamino-2-methyl-phenyl-phosphinous acid.^{[5][6]} It is an aromatic phosphorus compound used in veterinary medicine to treat and prevent conditions associated with metabolic disorders, parturition, and nutritional deficiencies.^{[7][8]} While its precise mechanism of action is not fully elucidated, it is believed to stimulate metabolism in multiple ways rather than simply replacing deficient phosphorus.^{[5][7][9]} The phosphorus in **toldimfos sodium** is in a +1 oxidation state and is oxidized in the body to phosphate (oxidation state +5) to exert its metabolic effects.^[10]

Tonophosphan is a commercial formulation containing **toldimfos sodium**, typically as a 20% injectable solution.^{[4][11]} Its therapeutic indications align with those of **toldimfos sodium**,

focusing on metabolic disorders, debility, and reproductive issues in a variety of animal species including cattle, horses, pigs, sheep, goats, dogs, and cats.[\[3\]](#)[\[11\]](#)[\[12\]](#)

Table 1: Chemical and Physical Properties

Property	Toldimfos Sodium
Chemical Formula	C9H13NNaO2P [7]
Molecular Weight	221.17 g/mol [7]
CAS Number	575-75-7 [7] [13]
Appearance	White solid [13]
Solubility	Highly soluble in water [7] [13]

Pharmacokinetics

Toldimfos sodium is characterized by its rapid absorption and distribution in the body following parenteral administration.[\[14\]](#)[\[15\]](#)[\[16\]](#) Elimination occurs primarily through the urine, and the compound does not tend to accumulate in tissues with repeated dosing.[\[7\]](#)[\[15\]](#)[\[16\]](#)

Table 2: Pharmacokinetic Parameters of **Toldimfos Sodium** in Cattle (Intramuscular Administration)

Parameter	Value	Reference
Time to Peak Plasma Concentration (Tmax)	10 - 20 minutes	[5][17]
Serum Half-life (t1/2) in Calves	1.07 hours	[5][17]
Serum Half-life (t1/2) in Dairy Cows	1.15 hours	[5][17]
Mean Residence Time (MRT) in Calves	3.6 hours	[5]
Mean Residence Time (MRT) in Dairy Cows	3.1 hours	[5]
Primary Route of Elimination	Urine	[15][16]

Comparative Efficacy: Toldimfos Sodium vs. Sodium Acid Phosphate

A significant head-to-head clinical trial compared the therapeutic effects of **toldimfos sodium** and sodium acid phosphate in the treatment of post-parturient hemoglobinuria (PPH) in buffaloes.[6] PPH is a metabolic disease associated with low serum phosphorus levels.[6] This study provides valuable quantitative data for comparing the efficacy of these two phosphorus sources.

Experimental Protocol: Comparative Treatment of Post-Parturient Hemoglobinuria in Buffaloes

This section details the methodology of the key comparative experiment.

Objective: To compare the efficacy of **toldimfos sodium** and sodium acid phosphate in treating PPH in buffaloes.

Study Design: Randomized clinical trial.

Animals: Sixty-eight buffaloes diagnosed with PPH were randomly allocated into two equal groups (n=34).

Treatment Groups:

- Group I (Sodium Acid Phosphate): Received 60 g of sodium acid phosphate in sterile water (20% concentration) intravenously, with a second dose administered subcutaneously 12 hours later.
- Group II (**Toldimfos Sodium**): Received 25 cc of a **toldimfos sodium** solution intramuscularly, with the dose repeated after 12 hours.

Parameters Measured: Clinical findings, urine characteristics, hematological indices, and biochemical parameters (serum phosphorus, calcium, AST, ALT, Glutathione Peroxidase, and Glucose 6-Phosphate) were evaluated before and after treatment.

Statistical Analysis: Data were analyzed to determine significant differences between the treatment groups.

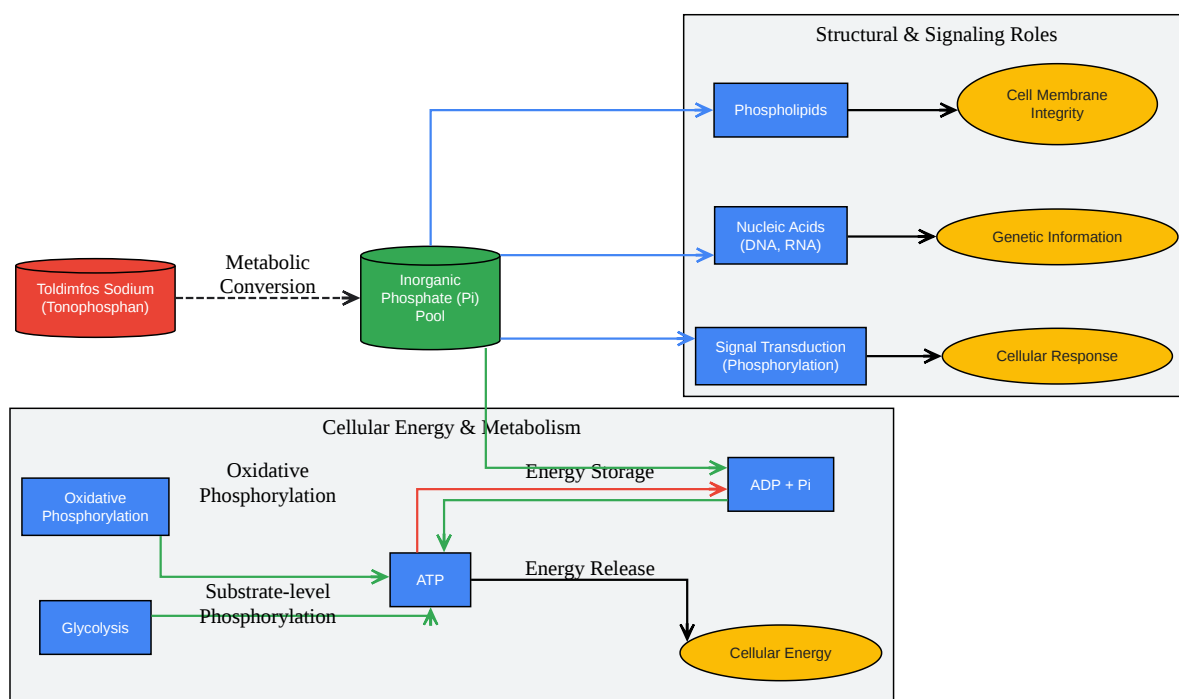
Table 3: Comparative Efficacy in Treating Post-Parturient Hemoglobinuria in Buffaloes[6]

Parameter	Sodium Acid Phosphate Group	Toldimfos Sodium Group	p-value
Serum Phosphorus Level	Improved	Significantly improved	<0.05
Serum Calcium Level	Improved	Improved	Not specified
Aspartate Aminotransferase (AST) Activity	Decreased	Significantly better decrease	Not specified
Alanine Aminotransferase (ALT) Activity	Decreased	Significantly better decrease	Not specified
Glutathione Peroxidase (GPx) Activity	Improved	More significantly improved	<0.05
Glucose 6-Phosphate (G6PT) Enzyme Activity	Improved	More significantly improved	<0.05

The study concluded that while both treatments were effective, **toldimfos sodium** demonstrated a more significant improvement in key biochemical markers, suggesting it may be a more effective alternative for treating PPH in buffaloes.[\[6\]](#)

Visualizing the Role of Phosphorus in Cellular Metabolism

The following diagram illustrates the central role of phosphorus in key metabolic pathways, which is the underlying principle for the therapeutic use of compounds like **toldimfos sodium**.

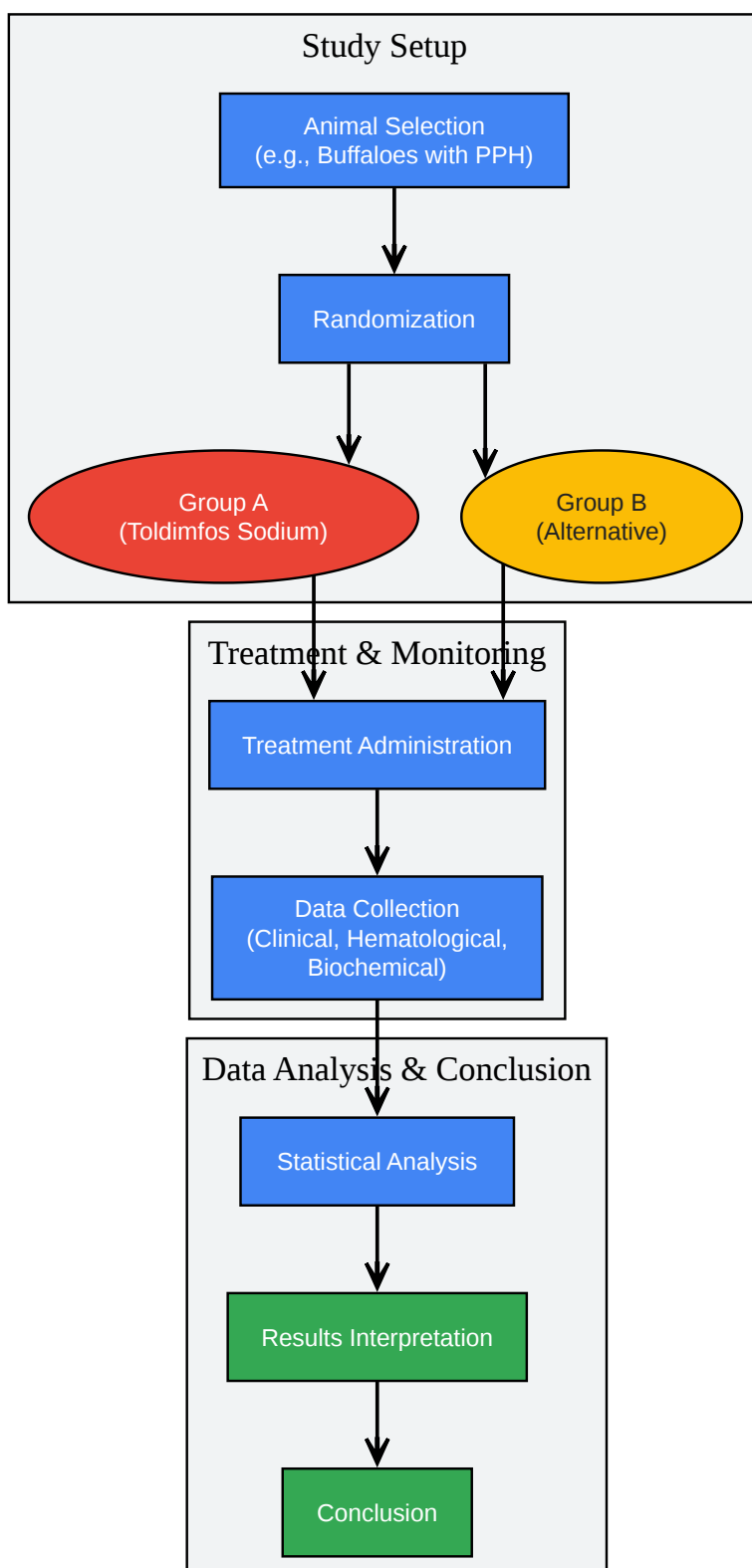


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Caption: Role of Phosphorus in Cellular Processes.

Experimental Workflow for Comparative Drug Efficacy Study

The diagram below outlines a typical experimental workflow for a comparative study evaluating the efficacy of two phosphorus-based supplements.



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